

A Researcher's Guide to SASS6 Antibody Cross-Reactivity Across Species

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An objective comparison of commercially available SASS6 antibodies, focusing on their cross-reactivity with human, mouse, and rat orthologs. This guide provides supporting experimental data, detailed protocols, and an analysis of SASS6 protein sequence homology to aid in antibody selection and experimental design.

For researchers studying the intricate processes of centriole duplication and centrosome biology, the spindle assembly abnormal protein 6 homolog (SASS6) is a key protein of interest. As a central component of the cartwheel structure, SASS6 is fundamental to the establishment of centriole symmetry. The choice of a reliable antibody that can recognize SASS6 across different model organisms is crucial for the success of comparative studies. This guide offers a comprehensive overview of the cross-reactivity of commonly used SASS6 antibodies, with a focus on experimental validation in human, mouse, and rat.

Understanding SASS6 Cross-Reactivity: A Look at Sequence Homology

The ability of an antibody to recognize a protein across different species, known as cross-reactivity, is largely dependent on the degree of sequence conservation of the protein's epitope. The SASS6 protein is highly conserved across vertebrates, providing a strong basis for the development of cross-reactive antibodies. A sequence alignment of human, mouse, and rat SASS6 proteins reveals a high degree of identity, particularly in the regions likely to be immunogenic.



Table 1: SASS6 Protein Sequence Identity

Species Comparison	Sequence Identity (%)
Human vs. Mouse	83
Human vs. Rat	82
Mouse vs. Rat	93

Sequence identity percentages are based on full-length protein alignments.

This high level of conservation is a strong indicator that antibodies generated against human SASS6 are likely to recognize the mouse and rat orthologs.

Performance Comparison of SASS6 Antibodies

Several commercially available antibodies are marketed for their cross-reactivity. This guide focuses on those with available experimental data to support these claims.

Table 2: Overview of SASS6 Antibody Cross-Reactivity



Antibody (Clone)	Host	Туре	Manufactur er's Stated Reactivity	Independen tly Validated Reactivity	Application s with Cross- Reactivity Data
sc-81431 (91.390.21)	Mouse	Monoclonal	Human, Mouse, Rat[1]	Human, Mouse	Western Blot (WB), Immunofluore scence (IF), Immunohisto chemistry (IHC)
H00163786- B01P	Mouse	Polyclonal	Human, Mouse, Chicken	-	WB, IF
NBP2-20264	Rabbit	Polyclonal	Human	Mouse (predicted, 83% homology), Rat (predicted, 82% homology)	WB, IF, IHC (in human)

In-Depth Analysis of sc-81431 (91.390.21) Cross-Reactivity

The mouse monoclonal antibody sc-81431 from Santa Cruz Biotechnology is one of the most widely cited SASS6 antibodies with demonstrated cross-reactivity.

Experimental Data

Western Blotting: While a side-by-side Western blot comparing human, mouse, and rat lysates with sc-81431 is not readily available in a single publication, the antibody has been







independently validated for use in both human and mouse samples in separate studies.[1] Vendor-supplied information indicates a starting dilution of 1:200 for Western blotting.[1]

Immunohistochemistry in Mouse: A study published in the Journal of Cell Biology (2014) successfully used the sc-81431 antibody for the immunohistochemical detection of SASS6 in mouse tissue at a dilution of 1:500. This provides strong evidence of its utility in murine models.

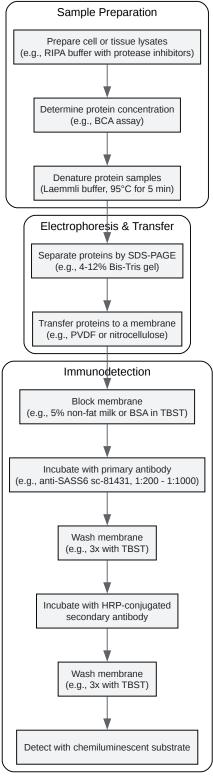
Immunofluorescence in Human and Rat: The manufacturer recommends a starting dilution of 1:50 for immunofluorescence.[1] While specific publications demonstrating robust immunofluorescence in rat with this antibody are not as prevalent, the stated reactivity and high sequence homology suggest a high probability of success.

Experimental Workflow & Protocols

Below are generalized protocols based on common laboratory practices and information from datasheets and publications.



Western Blot Workflow for SASS6 Detection

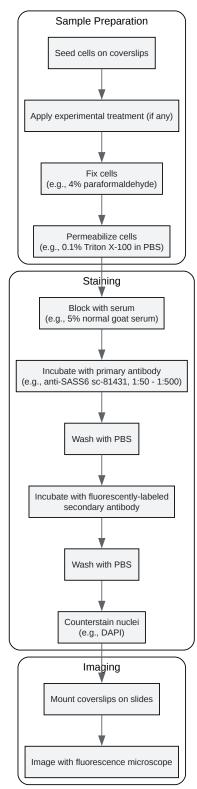


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A generalized workflow for Western blotting to detect SASS6.



Immunofluorescence Workflow for SASS6



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A typical workflow for immunofluorescence staining of SASS6.



Conclusion and Recommendations

The high degree of SASS6 protein sequence conservation across human, mouse, and rat provides a solid foundation for antibody cross-reactivity. For researchers seeking a validated antibody for use in these species, the Santa Cruz Biotechnology sc-81431 (91.390.21) mouse monoclonal antibody stands out due to its documented use in both human and mouse in peer-reviewed literature. While its performance in rat is claimed by the manufacturer and supported by high sequence homology, direct experimental validation in published studies is less common.

When using an antibody in a new species for the first time, it is always recommended to perform initial validation experiments, such as a Western blot on a positive control lysate, to confirm reactivity and optimize conditions. The protocols and data presented in this guide should serve as a valuable starting point for your experimental design.

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References

- 1. SAS 6 antibody | antibody review based on formal publications [labome.com]
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